

In-Depth Technical Guide to (Rac)-Atropine-d3

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Compound of Interest

Compound Name: (Rac)-Atropine-d3

Cat. No.: B194438

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(Rac)-Atropine-d3**, a deuterated isotopologue of atropine, designed for researchers, scientists, and professionals in drug development. This document covers its chemical identity, physicochemical properties, and applications, with a focus on its use as an internal standard in analytical methodologies. Detailed experimental protocols and a review of the relevant signaling pathways are also included to support its practical application in a laboratory setting.

Chemical Identity and Physicochemical Properties

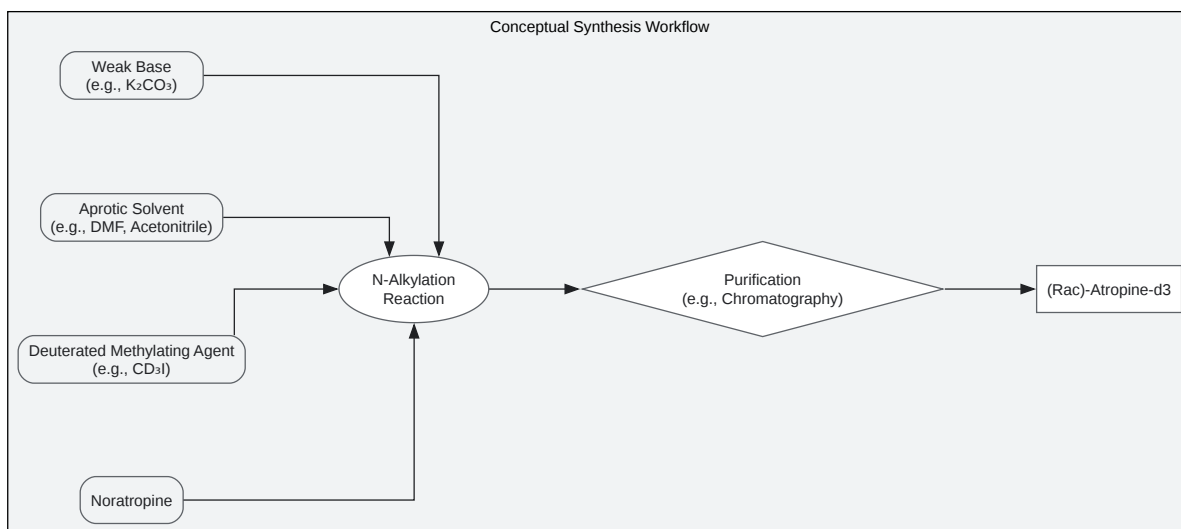
(Rac)-Atropine-d3, a racemic mixture of deuterated atropine, is primarily known by the Chemical Abstracts Service (CAS) number 1276197-36-4. An alternative CAS number, 60365-55-1, is also associated with what appears to be the same or a structurally very similar compound, often referred to as (±)-Atropine-D3. This discrepancy may arise from different suppliers or cataloging systems. For regulatory and publication purposes, it is advisable to cite the specific CAS number associated with the material in use.

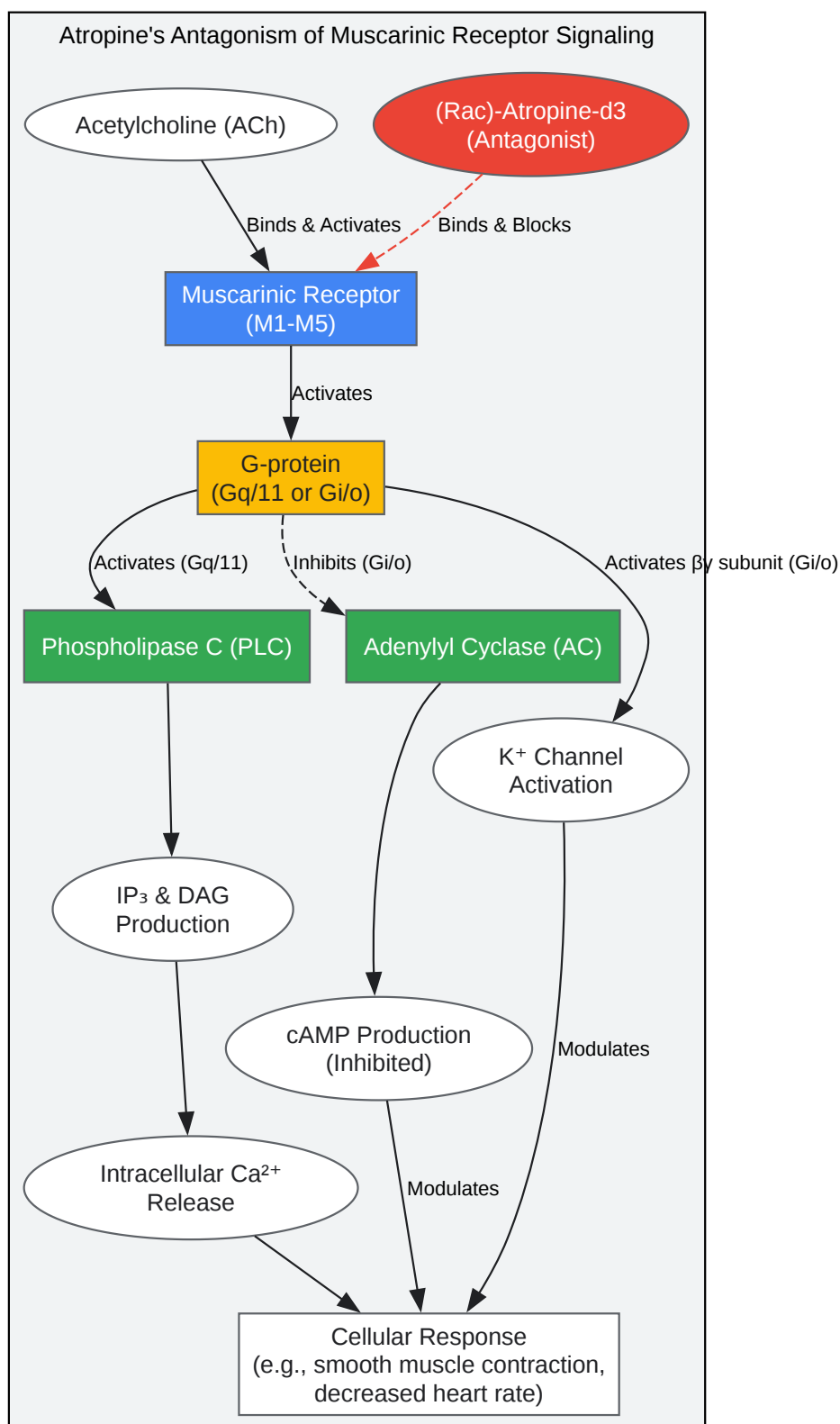
The key physicochemical properties of **(Rac)-Atropine-d3** are summarized in the table below.

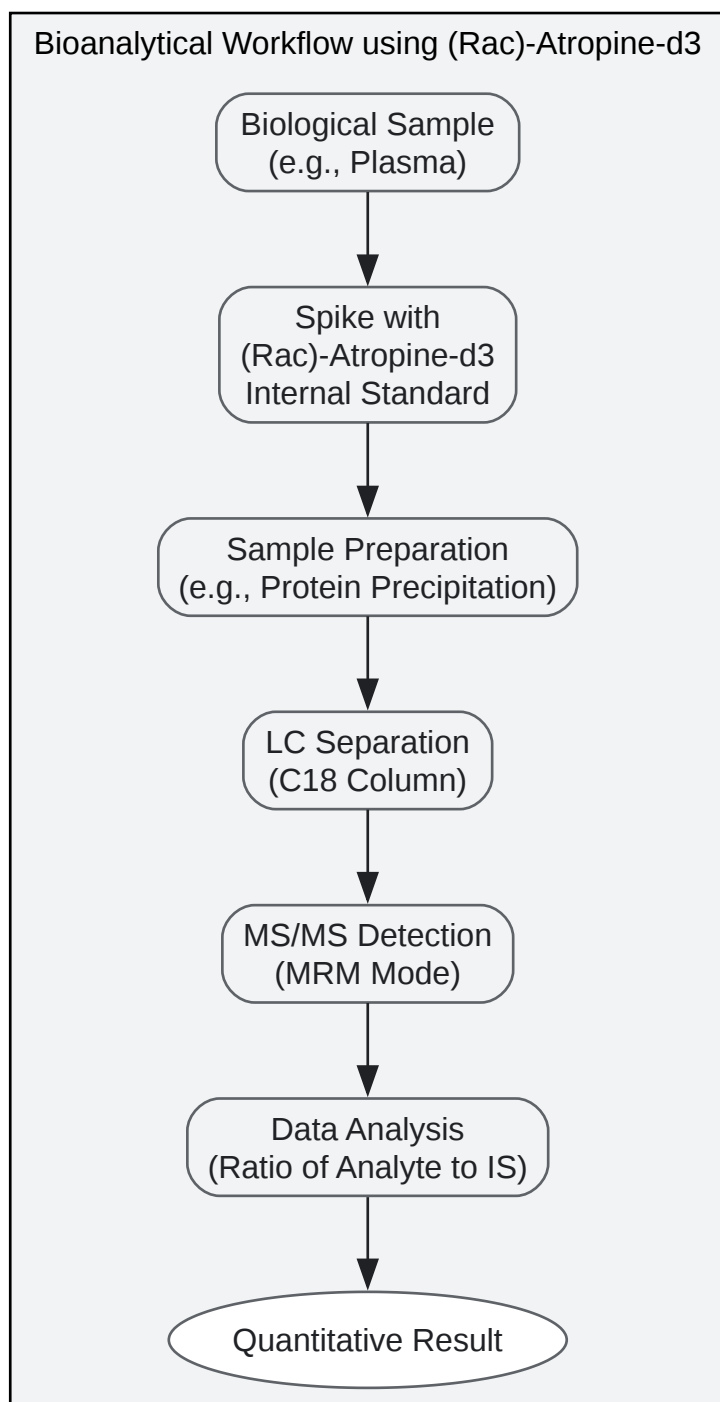
| Property | Value | Reference |
|----------------------|--|-----------|
| CAS Number | 1276197-36-4 | [1] |
| Alternate CAS Number | 60365-55-1 | [2] |
| Molecular Formula | C ₁₇ H ₂₀ D ₃ NO ₃ | [1] |
| Molecular Weight | 292.39 g/mol | |
| IUPAC Name | [(1S,5R)-8-(trideuteriomethyl)-8-azabicyclo[3.2.1]octan-3-yl] 3-hydroxy-2-phenylpropanoate | |
| Synonyms | (Rac)-Tropine tropate-d3, (Rac)-Hyoscyamine-d3, Atropine-(N-methyl-D3) | |
| Purity | Typically ≥98% | |
| Appearance | White to off-white solid | |
| Storage Conditions | 2-8°C for short-term storage; -20°C for long-term storage | |

Synthesis

While detailed, step-by-step synthesis protocols for **(Rac)-Atropine-d3** are not readily available in the public domain, the general approach involves the N-methylation of noratropine using a deuterated methylating agent. A plausible synthetic route is outlined in the workflow below. This process would be analogous to the synthesis of N-methyl-¹⁴C-atropine, where a labeled methyl group is introduced.







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References

- 1. hpc-standards.com [hpc-standards.com]
- 2. echemi.com [echemi.com]
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